

Quinic Acid-13C3: A Technical Guide to its Applications in Research and Development

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Compound of Interest

Compound Name: *Quinic acid-13C3*

Cat. No.: *B12413527*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core applications of **Quinic acid-13C3**, a stable isotope-labeled compound that has become an invaluable tool in metabolic research and analytical chemistry. This document provides a comprehensive overview of its primary uses, detailed experimental methodologies, and quantitative data to support its application in various scientific disciplines.

Introduction to Quinic Acid and its Labeled Analog

Quinic acid is a naturally occurring cyclitol found in numerous plants, most notably in coffee beans and cinchona bark. It serves as a key chiral precursor in the synthesis of various pharmaceuticals, including the antiviral drug oseltamivir (Tamiflu®)[1][2]. The stable isotope-labeled form, **Quinic acid-13C3**, incorporates three carbon-13 atoms into its structure, rendering it detectable by mass spectrometry with a distinct mass shift from its unlabeled counterpart. This property is central to its two primary applications: as an internal standard for precise quantification and as a tracer in metabolic pathway studies.

Application as an Internal Standard for Quantitative Analysis

The most prevalent application of **Quinic acid-13C3** is as an internal standard in isotope dilution mass spectrometry (IDMS) for the accurate quantification of unlabeled quinic acid in

complex matrices such as food, beverages, and biological samples[3][4]. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it effectively compensates for variations in sample preparation, matrix effects, and instrument response[5].

Experimental Protocol: Quantification of Quinic Acid in Fruit Juice using LC-MS/MS

This protocol provides a general framework for the quantification of quinic acid in fruit juice using **Quinic acid-13C3** as an internal standard.

2.1.1. Materials and Reagents

- Quinic acid analytical standard
- **Quinic acid-13C3** (uniformly labeled or at specific positions)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Syringe filters (0.22 µm)
- Fruit juice sample

2.1.2. Sample Preparation

- **Spiking with Internal Standard:** Add a known concentration of **Quinic acid-13C3** solution to a measured volume or weight of the fruit juice sample. The concentration of the internal standard should be comparable to the expected concentration of the analyte.
- **Dilution:** Dilute the spiked sample with a suitable solvent, such as a methanol/water mixture, to bring the analyte concentration within the calibration range. A 1:1000 dilution has been previously reported for cloudy apple juice[6].

- Filtration: Filter the diluted sample through a 0.22 μm syringe filter to remove particulate matter before LC-MS/MS analysis.

2.1.3. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A reversed-phase C18 column or a Hydrophilic Interaction Liquid Chromatography (HILIC) column can be used.
 - Mobile Phase: A gradient elution with water and acetonitrile, both containing a small percentage of formic acid (e.g., 0.1%), is typically employed.
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
 - Injection Volume: 5-10 μL .
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray ionization (ESI) in negative mode is commonly used for the analysis of organic acids.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. The transitions from the precursor ion to a specific product ion are monitored for both the analyte and the internal standard.

2.1.4. Data Analysis

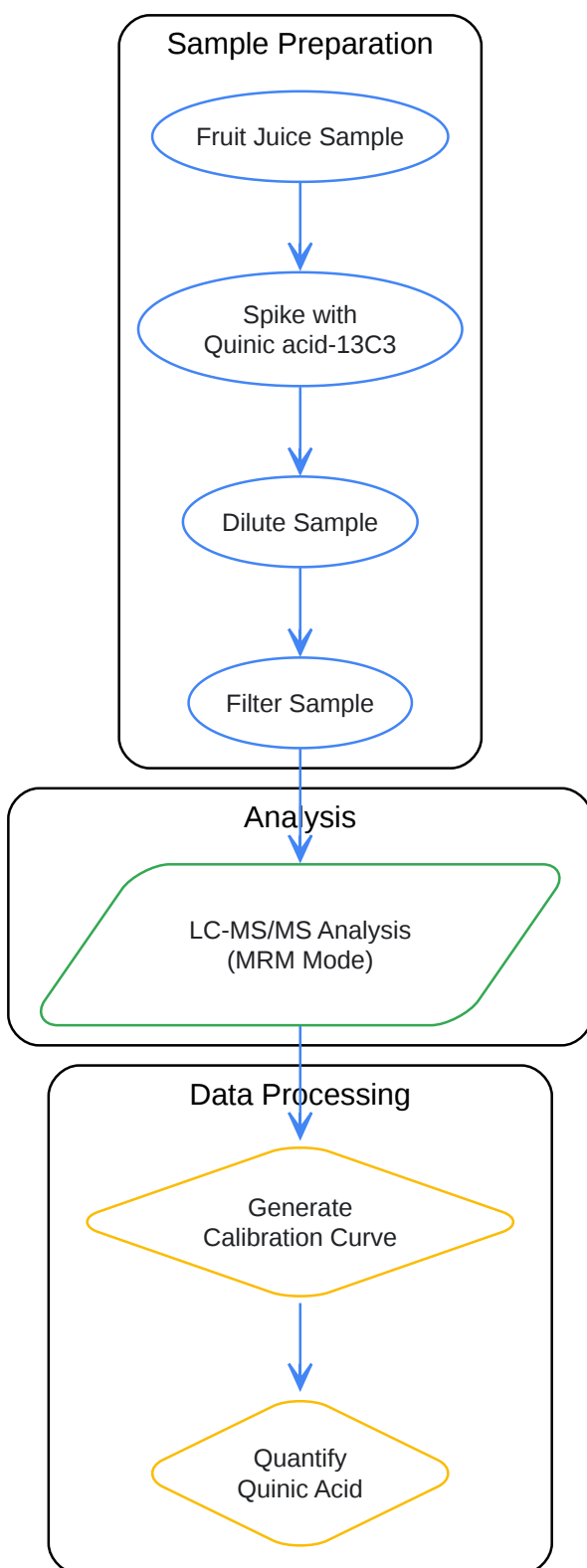
- Calibration Curve: Prepare a series of calibration standards containing known concentrations of unlabeled quinic acid and a constant concentration of **Quinic acid-13C3**.
- Quantification: The concentration of quinic acid in the sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

Quantitative Data

The following table summarizes representative quantitative data for quinic acid in various food matrices determined using a stable isotope dilution analysis with ^{13}C -labeled quinic acid.

Food Matrix	Quinic Acid Concentration	Reference
Instant Coffee	63.6 - 64.4 g/kg	[4]
Red Wine	24.0 - 25.1 mg/L	[4]
Cloudy Apple Juice	1493.3 - 1705.2 mg/L	[4]
Cranberry Juice	Linearity demonstrated between 200 and 600 $\mu\text{g/mL}$	[3][7]
Pomegranate Juice	~1 mg/L	[3]

Experimental Workflow Diagram



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Caption: Workflow for quinic acid quantification.

Application in Metabolic Pathway Analysis

Uniformly ^{13}C -labeled quinic acid ([U- ^{13}C]-Quinic acid) is a powerful tool for tracing the metabolic fate of quinic acid, particularly its biotransformation by the gut microbiota. When consumed, quinic acid, often derived from the hydrolysis of chlorogenic acid, is metabolized by colonic bacteria into various smaller compounds that can be absorbed by the host[3][8].

Experimental Protocol: In Vitro Gut Metabolism of [U- ^{13}C]-Quinic Acid

This protocol outlines a general procedure for studying the metabolism of [U- ^{13}C]-Quinic acid using an in vitro human colonic model.

3.1.1. Materials and Reagents

- [U- ^{13}C]-Quinic acid
- Fresh human fecal samples from healthy donors
- Anaerobic culture medium
- Anaerobic chamber or gas pack system
- Solvents for extraction (e.g., ethyl acetate)
- GC-MS or LC-MS system for metabolite analysis

3.1.2. In Vitro Fermentation

- **Fecal Slurry Preparation:** Prepare a fecal slurry by homogenizing fresh fecal samples in an anaerobic medium inside an anaerobic chamber.
- **Incubation:** Add [U- ^{13}C]-Quinic acid to the fecal slurry and incubate under anaerobic conditions at 37°C .
- **Time-Course Sampling:** Collect aliquots of the fermentation culture at different time points (e.g., 0, 8, 24, 48 hours) to monitor the degradation of the parent compound and the formation of metabolites.

- **Sample Quenching and Extraction:** Stop the metabolic activity in the collected samples (e.g., by adding a cold solvent) and extract the metabolites using an appropriate organic solvent.

3.1.3. Metabolite Analysis

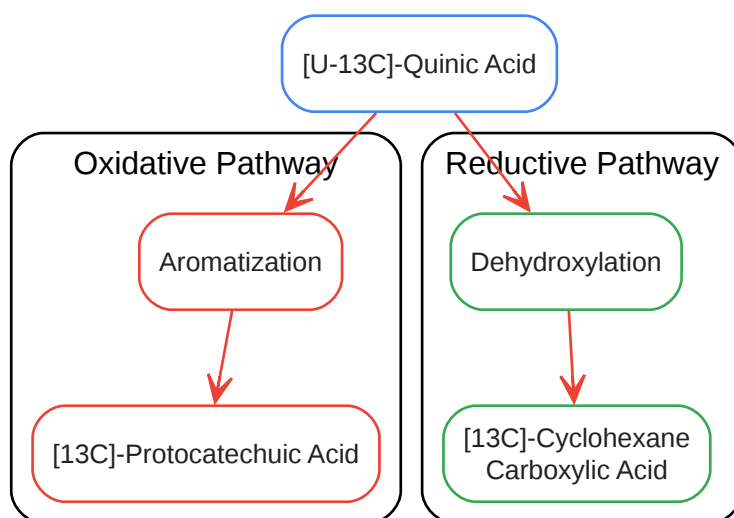
- **Derivatization (for GC-MS):** If using GC-MS, derivatize the extracted metabolites to increase their volatility.
- **GC-MS/LC-MS Analysis:** Analyze the extracted samples to identify and quantify the ^{13}C -labeled metabolites. The incorporation of the ^{13}C label helps to distinguish the metabolites of quinic acid from the background of other compounds in the complex fecal matrix.

Metabolic Pathways of Quinic Acid in the Gut

Studies using [U- ^{13}C]-Quinic acid have identified two primary degradation pathways mediated by the gut microbiota^{[3][8]}:

- **Oxidative Pathway (Aromatization):** This pathway involves the aromatization of the cyclohexane ring, leading to the formation of aromatic compounds such as protocatechuic acid.
- **Reductive Pathway (Dehydroxylation):** This pathway involves the removal of hydroxyl groups from the quinic acid structure, leading to the formation of compounds like cyclohexane carboxylic acid.

Gut Metabolism Pathway Diagram



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Caption: Gut microbial metabolism of quinic acid.

Synthesis of Quinic Acid-13C3

The synthesis of 13C-labeled compounds can be achieved through chemical or biosynthetic methods[9]. While a specific, detailed, step-by-step protocol for the synthesis of **Quinic acid-13C3** is not readily available in the public domain, general approaches can be outlined.

- **Chemical Synthesis:** This would typically involve starting with a commercially available 13C-labeled precursor and employing a multi-step organic synthesis to construct the quinic acid molecule. For example, a synthesis could potentially start from a 13C-labeled benzene derivative.
- **Biosynthetic Methods:** This approach utilizes microorganisms or plant systems that are cultured in a medium containing a 13C-labeled substrate, such as 13C-glucose. The organisms naturally incorporate the 13C isotope into their metabolites, including quinic acid, which can then be extracted and purified[9].

Conclusion

Quinic acid-13C3 is a versatile and powerful tool for researchers in various fields. Its primary application as an internal standard enables highly accurate and precise quantification of quinic acid in complex samples, which is crucial for food quality control and phytochemical analysis.

Furthermore, its use as a metabolic tracer has provided significant insights into the biotransformation of dietary quinic acid by the gut microbiota, contributing to our understanding of the role of these microorganisms in human health. The continued application of **Quinic acid-13C3** is expected to further advance our knowledge in these and other areas of scientific research.

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